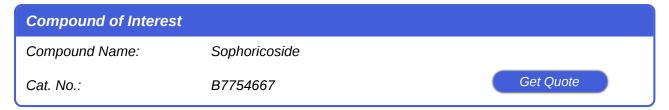


Quantitative analysis of Sophoricoside in plant extracts using HPLC-DAD

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An Application Note for the Quantitative Analysis of **Sophoricoside** in Plant Extracts using HPLC-DAD

Abstract

This application note details a validated High-Performance Liquid Chromatography with Diode-Array Detection (HPLC-DAD) method for the accurate quantification of **Sophoricoside** in plant extracts, particularly from the fruits of Sophora japonica. **Sophoricoside**, an isoflavone glycoside, is recognized for its various pharmacological activities, including anti-inflammatory and antioxidant properties.[1][2] The method described herein is specific, accurate, and precise, making it suitable for quality control, phytochemical research, and the development of herbal medicinal products and dietary supplements.

Principle

The quantitative analysis is based on the separation of **Sophoricoside** from other components in the plant extract using reverse-phase HPLC on a C18 column. The mobile phase consists of a gradient mixture of an organic solvent (acetonitrile or methanol) and acidified water, which allows for the efficient elution and separation of the target analyte.[3][4] The Diode-Array Detector (DAD) measures the absorbance of the eluate at a specific wavelength, chosen for maximum **Sophoricoside** absorbance, allowing for its identification and quantification by comparing the peak area to a calibration curve generated from known standards.[5][6]



Experimental Protocols Apparatus and Reagents

- Apparatus:
 - HPLC system with a gradient pump, autosampler, column oven, and DAD detector (e.g., Agilent, Shimadzu, Waters).
 - Analytical column: C18, 4.6 x 250 mm, 5 μm particle size.
 - Analytical balance.
 - Ultrasonic bath.
 - · Centrifuge.
 - Syringe filters (0.45 μm PTFE or nylon).
 - Volumetric flasks and pipettes.
- Chemicals and Reagents:
 - Sophoricoside reference standard (purity ≥ 98%).
 - HPLC grade acetonitrile and/or methanol.
 - HPLC grade water.
 - Formic acid or trifluoroacetic acid (TFA).
 - Plant material (e.g., dried fruits of Sophora japonica).[7][8]

Preparation of Standard Solutions

• Stock Standard Solution (1000 μg/mL): Accurately weigh 10 mg of **Sophoricoside** reference standard and dissolve it in methanol in a 10 mL volumetric flask.



• Working Standard Solutions: Prepare a series of working standard solutions by serially diluting the stock solution with methanol to achieve concentrations ranging from 5 to 200 μg/mL (e.g., 5, 10, 50, 100, 200 μg/mL).[9] These solutions are used to construct the calibration curve.

Sample Preparation

- Drying and Grinding: Dry the plant material (e.g., fruits of Sophora japonica) at 50-60°C to a constant weight and grind it into a fine powder (40-60 mesh).[10]
- Extraction: Accurately weigh 1.0 g of the powdered plant sample into a flask. Add 50 mL of 70% methanol.[11]
- Sonication: Perform ultrasonic extraction for 45 minutes at room temperature.[12]
- Centrifugation and Filtration: Centrifuge the resulting mixture at 4000 rpm for 10 minutes.
 Collect the supernatant and filter it through a 0.45 μm syringe filter into an HPLC vial prior to injection.[10]

HPLC-DAD Chromatographic Conditions

Parameter	Condition
Column	C18, 4.6 x 250 mm, 5 μm
Mobile Phase	A: 0.1% Formic Acid in WaterB: Acetonitrile
Gradient Elution	0-10 min: 15-30% B10-45 min: 30-50% B45-50 min: 50-80% B50-55 min: 80-95% B55-60 min: 95% B (Hold for 5 min)65-70 min: Re- equilibration to 15% B
Flow Rate	1.0 mL/min[4]
Injection Volume	10 μL
Column Temperature	30°C
Detection	DAD, Wavelength: 262 nm



Note: The gradient program is a representative example and may require optimization based on the specific HPLC system and plant matrix.[4][9]

Method Validation

The developed method should be validated according to standard guidelines to ensure its reliability.[13]

- Linearity: Analyze the working standard solutions at five different concentrations. Construct a
 calibration curve by plotting the peak area against the concentration. The correlation
 coefficient (R²) should be > 0.999.[14]
- Limits of Detection (LOD) and Quantitation (LOQ): Determine LOD and LOQ based on the signal-to-noise ratio (S/N) of 3 and 10, respectively, or from the standard deviation of the response and the slope of the calibration curve.[9]
- Precision: Assess intra-day and inter-day precision by analyzing six replicate samples at a medium concentration on the same day and on three different days. The relative standard deviation (RSD) should be less than 2%.[4][14]
- Accuracy (Recovery): Evaluate accuracy through a recovery test. Spike a known amount of Sophoricoside standard into a pre-analyzed sample at three different concentration levels (low, medium, high). The recovery should be within the range of 95-105%.[12]
- Specificity: Specificity is confirmed by comparing the retention time and UV spectrum of the Sophoricoside peak in the sample chromatogram with that of the reference standard. The peak should be well-resolved from other components.[15]

Data Presentation

The quantitative and validation data for the HPLC-DAD method are summarized in the table below.



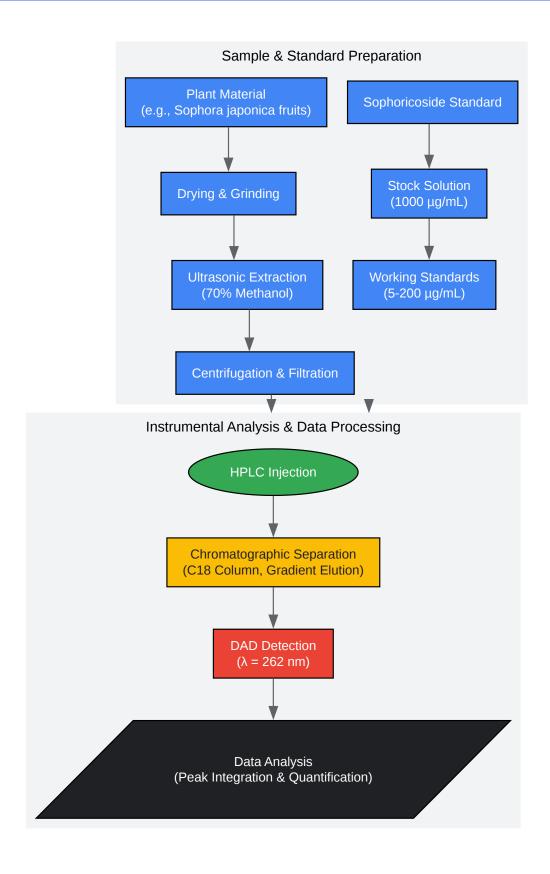
Parameter	Result
Retention Time (min)	Approx. 18.5
Linearity Range (μg/mL)	5 - 200
Regression Equation	y = 15785x + 4321
Correlation Coefficient (R²)	> 0.9995
LOD (μg/mL)	0.015
LOQ (μg/mL)	0.050
Precision (RSD, %)	Intra-day: < 1.5%, Inter-day: < 2.0%
Accuracy (Recovery, %)	97.5% - 104.2%

Note: The presented data are representative values obtained during method validation.[4][9] [16]

Visualization

The overall workflow for the quantitative analysis of **Sophoricoside** in plant extracts is illustrated below.





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Workflow for Quantitative Analysis of **Sophoricoside** by HPLC-DAD.



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